Introduction: The Significance of a Core Pharmacophore

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Compound of Interest

Compound Name:	*5-Amino-3-pyridinecarboxamide*
CAS No.:	*60524-14-3*
Cat. No.:	*B112832*

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The pyridinecarboxamide scaffold is fundamental to cellular metabolism as the active component of the coenzyme NAD+.[2] By substituting an amino group at the 5-position, the electronic and steric profile of the nicotinamide core is significantly altered, creating a versatile building block for molecular recognition. This modification is particularly consequential in the design of PARP inhibitors. These drugs function by competing with NAD+ for the catalytic site of PARP enzymes, which are critical for DNA single-strand break repair.[1][3] In tumors with deficiencies in other DNA repair pathways (e.g., BRCA mutations), inhibiting PARP leads to a synthetic lethality, causing targeted cancer cell death.[3][4]

The efficacy of a PARP inhibitor is intimately linked to the precise orientation of its nicotinamide-like fragment within the enzyme's active site. Therefore, a rigorous structural characterization of **5-Amino-3-pyridinecarboxamide** is not merely an academic exercise; it is a prerequisite for rational drug design, enabling the optimization of binding affinity and selectivity. This guide details the necessary workflows to achieve this characterization.

Predicted Molecular Structure and Physicochemical Properties

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Before embarking on experimental analysis, a foundational understanding of the molecule's predicted properties is essential for experimental design.

Property	Predicted Value / Description	Source
Molecular Formula	$C_6H_7N_3O$	[5]
Molecular Weight	137.14 g/mol	[5]
CAS Number	60524-14-3	[5]
Key Structural Features	Pyridine ring, C3-carboxamide, C5-primary amine	-
Hydrogen Bond Donors	3 (Amine $-NH_2$, Amide $-NH_2$)	-
Hydrogen Bond Acceptors	3 (Pyridine N, Amide C=O)	-
Predicted Tautomers	The aminopyridine moiety can exist in tautomeric equilibrium, although the amino form is overwhelmingly dominant under standard conditions.	-

The molecule's rich endowment of hydrogen bond donors and acceptors is the primary driver of its biological activity, facilitating a network of interactions within a protein binding pocket. The planarity of the pyridine ring further dictates its role as a scaffold for orienting other functional groups.

Synthesis and Purification Workflow

While **5-Amino-3-pyridinecarboxamide** is commercially available, an in-house synthesis may be required for isotopic labeling or analogue generation. A robust and logical synthesis route starts from a readily available precursor, 5-aminonicotinic acid.[6]

Experimental Protocol: Synthesis via Acid Chloride

This protocol is a standard, reliable method for amide formation. The conversion of the carboxylic acid to a more reactive acid chloride, followed by amination, is a field-proven

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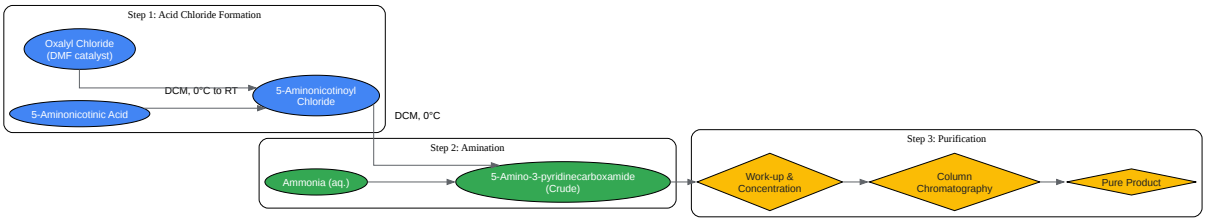
technique.

- Step 1: Acid Chloride Formation (Activation)
  - Suspend 5-aminonicotinic acid (1.0 eq) in dichloromethane (DCM, 10 mL/g).
  - Add oxalyl chloride (1.2 eq) dropwise at 0 °C under an inert nitrogen atmosphere. Add one drop of dimethylformamide (DMF) as a catalyst.
  - Causality: Oxalyl chloride is an excellent choice for converting carboxylic acids to acid chlorides because the byproducts (CO_2, CO, HCl) are gaseous, which drives the reaction to completion and simplifies purification. The low temperature mitigates potential side reactions.
  - Stir the reaction for 2-3 hours, allowing it to warm to room temperature. Monitor the reaction by quenching a small aliquot with methanol and analyzing by LC-MS to confirm the formation of the methyl ester.
- Step 2: Amination
  - Cool the reaction mixture back to 0 °C.
  - Bubble ammonia gas through the solution or add a solution of ammonium hydroxide (2.0 eq) dropwise.
  - Causality: Using an excess of the amine nucleophile ensures complete conversion of the highly reactive acid chloride and neutralizes the HCl generated during the reaction.
  - Stir for 1 hour at 0 °C, then allow to warm to room temperature.
- Step 3: Work-up and Purification
  - Quench the reaction with water and separate the organic layer.
  - Extract the aqueous layer with DCM (3x).
  - Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

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- The crude product should be purified by column chromatography (Silica gel, DCM:Methanol gradient) or recrystallization from an appropriate solvent system (e.g., Ethanol/Water) to yield pure **5-Amino-3-pyridinecarboxamide**.
- Validation: Purity should be assessed by LC-MS and ^{1}H NMR before proceeding.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis and purification of **5-Amino-3-pyridinecarboxamide**.

Spectroscopic Characterization

Spectroscopic analysis provides the definitive confirmation of the covalent structure of the synthesized molecule. Each technique offers a unique and complementary piece of the structural puzzle.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR is the most powerful tool for elucidating the precise connectivity of atoms in a molecule.

4.1.1 Experimental Protocol

- Sample Preparation: Dissolve ~5-10 mg of purified **5-Amino-3-pyridinecarboxamide** in ~0.6 mL of a deuterated solvent (e.g., DMSO-d_6).
  - Causality: DMSO-d_6 is an excellent choice as it solubilizes the polar molecule well and its residual solvent peak does not obscure key proton signals. Importantly, it allows for the observation of exchangeable protons on the amine (-NH_2) and amide (-NH_2) groups, which would be lost in D_2O.
- Acquisition: Acquire ^1H, ^{13}C, and 2D spectra (e.g., COSY, HSQC) on a 400 MHz or higher spectrometer.
- Validation: The integrated areas of the ^1H NMR signals must correspond to the number of protons in the structure. The number of signals in the ^{13}C NMR should match the number of unique carbon atoms.

4.1.2 Predicted Spectral Data & Interpretation

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^{1}H NMR (Predicted)	**Shift (ppm, DMSO-d_6)**	**Multiplicity**	**Integration**	**Assignment**	**Rationale**
H-2	~8.2	d	1H	Pyridine CH	Deshielded by adjacent ring nitrogen.
H-4	~7.5	t	1H	Pyridine CH	Coupled to both H-2 and H-6.
H-6	~8.0	d	1H	Pyridine CH	Deshielded by adjacent ring nitrogen.
-NH_2 (Amine)	~5.5	br s	2H	C5-NH_2	Broad signal due to exchange; position is concentration /temp dependent.
-NH_2 (Amide)	~7.3 & ~7.8	br s	2H	C(O)NH_2	Two distinct signals for the two amide protons due to restricted rotation around the C-N bond.

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^{13}C NMR (Predicted)	Shift (ppm, DMSO-d_6)	Assignment	Rationale
C-2	~145	Pyridine CH	Adjacent to electron-withdrawing nitrogen.
C-3	~130	Pyridine C-C(O)	Quaternary carbon attached to the carboxamide.
C-4	~120	Pyridine CH	Shielded relative to C-2 and C-6.
C-5	~150	Pyridine C-NH_2	Attached to electron-donating amino group.
C-6	~140	Pyridine CH	Adjacent to electron-withdrawing nitrogen.
C=O	~168	Amide Carbonyl	Typical chemical shift for a primary amide carbonyl.

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational modes of functional groups, providing a rapid and reliable confirmation of their presence.

4.2.1 Experimental Protocol

- Sample Preparation: Place a small amount of the solid, dry sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory of an FTIR spectrometer.
- Acquisition: Record the spectrum from 4000 to 400 cm^{-1}.
    - Causality: ATR-FTIR is a modern, preferred method as it requires minimal sample preparation and is highly reproducible.

4.2.2 Predicted Spectral Data & Interpretation

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Wavenumber (cm^{-1})	Intensity	Vibration Type	Assignment
3450 - 3300	Medium-Strong	N-H Stretch	Asymmetric & Symmetric stretch of C5-NH_2
3350 - 3150	Medium	N-H Stretch	Asymmetric & Symmetric stretch of C(O)NH_2
1680 - 1650	Strong	C=O Stretch	"Amide I" band of the primary amide
1640 - 1590	Medium-Strong	N-H Bend	Scissoring vibration of the primary amine
1600 - 1450	Medium	C=C & C=N Stretch	Aromatic ring vibrations
1300 - 1200	Medium	C-N Stretch	Amine and Amide C-N bonds

The presence of multiple distinct peaks in the N-H stretching region (>3100 cm^{-1}) and the strong carbonyl peak around 1670 cm^{-1} are hallmark confirmatory signals.[7]

Mass Spectrometry (MS)

MS provides the definitive molecular weight and can offer structural information through fragmentation analysis.

4.3.1 Experimental Protocol

- Sample Preparation: Prepare a dilute solution (~1 mg/mL) of the sample in a suitable solvent like methanol or acetonitrile/water.
- Acquisition: Infuse the sample into an Electrospray Ionization (ESI) source coupled to a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap). Acquire spectra in positive ion mode.

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- Causality: ESI is a soft ionization technique ideal for polar, non-volatile molecules, preventing premature fragmentation. Positive mode is chosen due to the basicity of the pyridine and amine nitrogens, which are readily protonated.

4.3.2 Predicted Spectral Data & Interpretation

- Molecular Ion: A prominent peak will be observed for the protonated molecule $[M+H]^+$ at m/z 138.0662. High-resolution measurement allows for confirmation of the elemental composition ($C_6H_8N_3O^+$).
- Key Fragments: Collision-induced dissociation (CID) or MS/MS analysis would likely show characteristic losses:
  - Loss of NH_3 (m/z 121.0399): From the carboxamide group.
  - Loss of HNCO (m/z 94.0553): A common fragmentation pathway for primary amides.

Single-Crystal X-ray Diffraction Analysis

While spectroscopy confirms connectivity, only X-ray crystallography can reveal the precise three-dimensional arrangement of atoms in the solid state, including bond lengths, bond angles, and the crucial network of intermolecular interactions.

Experimental Protocol: Crystal Growth and Data Collection

- Crystal Growth: Grow single crystals suitable for diffraction. Slow evaporation of a saturated solution is a common method. Solvents to screen include ethanol, methanol, water, or mixtures thereof.
  - Causality: Slow, undisturbed crystal growth is paramount. Rapid precipitation leads to poorly ordered or polycrystalline material unsuitable for single-crystal analysis.
- Mounting and Data Collection: Mount a suitable crystal (<0.5 mm) on a goniometer. Collect diffraction data at a low temperature (e.g., 100 K) using a modern diffractometer.

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- Causality: Low temperatures reduce thermal motion of the atoms, resulting in a sharper diffraction pattern and a more precise final structure.

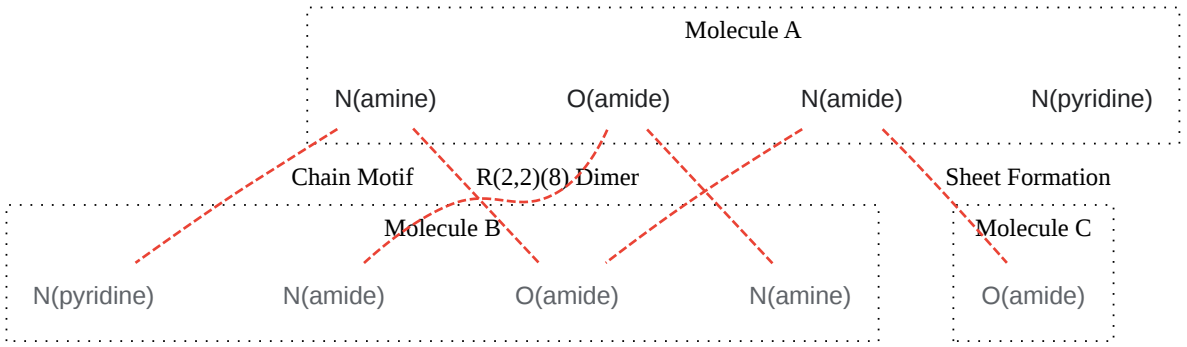
Predicted Crystallographic Parameters and Intermolecular Interactions

While a structure for the target molecule is not available, data from the closely related 5-aminopyridine-3-carboxylic acid provides a strong basis for prediction.[8]

Parameter	Predicted Value	Significance
Crystal System	Monoclinic or Orthorhombic	Common for small organic molecules.
Pyridine Ring	Largely planar	Confirms aromaticity.
Amide Group Torsion	May be slightly twisted relative to the pyridine ring	Indicates a balance between resonance planarity and steric effects.
C(3)-C(O) Bond Length	~1.50 Å	Typical sp^2-sp^2 single bond.
C=O Bond Length	~1.24 Å	Characteristic of an amide carbonyl.
C(O)-N Bond Length	~1.33 Å	Shorter than a C-N single bond, indicating partial double bond character due to resonance.

The most important insights from crystallography will concern the hydrogen bonding network. The molecule's three donors and three acceptors will likely form an extensive, three-dimensional network.

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Caption: Predicted hydrogen bonding motifs, including common R(2,2)(8) amide dimers.

Conclusion: A Self-Validating Analytical Framework

The structural elucidation of **5-Amino-3-pyridinecarboxamide** is a multi-faceted process where each analytical technique provides a layer of validation for the others. NMR confirms the atomic connectivity predicted by MS fragmentation. IR validates the functional groups identified by NMR. Finally, X-ray crystallography provides the ultimate spatial map, confirming the stereochemistry and revealing the non-covalent interactions that govern the molecule's behavior in the solid state and, by extension, in a biological matrix. By following this rigorous, causality-driven approach, researchers can establish a definitive structural foundation for this critical pharmacophore, enabling the confident design of next-generation therapeutics.

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